

ALES vs. SLES: A Comparative Analysis of Foaming Properties and Stability

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Compound of Interest

Compound Name: *Ammonium lauryl ether sulfate*

Cat. No.: *B020673*

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An objective comparison of **Ammonium Lauryl Ether Sulfate** (ALES) and Sodium Lauryl Ether Sulfate (SLES), two widely used anionic surfactants, reveals distinct differences in their foaming characteristics. While both are known for their excellent foaming capabilities, the choice between them often depends on the desired foam texture, stability requirements of the formulation, and the end-use application.

Sodium Lauryl Ether Sulfate (SLES) is generally recognized for producing a rich and thick foam, often perceived by consumers as indicative of strong cleansing power. In contrast, **Ammonium Lauryl Ether Sulfate** (ALES) is characterized by a softer, creamier lather. This difference in foam texture can be a key factor in formulating products such as shampoos and body washes, where the sensory experience is paramount.

Beyond the initial foam character, the stability and performance of these surfactants can be influenced by external factors such as water hardness and pH. ALES is often reported to exhibit better performance in hard water conditions compared to SLES. Additionally, ALES is known to maintain its stability and foaming efficacy in slightly acidic formulations.

While direct comparative quantitative data from a single standardized study is not readily available in the public domain, the following table provides an illustrative representation of typical foaming performance based on qualitative descriptions found in scientific and technical literature.

Quantitative Data Summary

| Parameter | ALES (Ammonium Lauryl Ether Sulfate) | SLES (Sodium Lauryl Ether Sulfate) | Test Method |
|------------------------------|--------------------------------------|------------------------------------|--|
| Initial Foam Height (mm) | 190 | 200 | Ross-Miles (ASTM D1173) |
| Foam Height after 5 min (mm) | 165 | 170 | Ross-Miles (ASTM D1173) |
| Foam Stability (%) | 86.8 | 85.0 | (Foam Height at 5 min / Initial Foam Height) x 100 |
| Performance in Hard Water | Good | Moderate | Qualitative Assessment |
| Optimal pH Range | Slightly Acidic to Neutral | Neutral to Slightly Alkaline | Qualitative Assessment |

Note: The data presented in this table is illustrative and based on qualitative descriptions. Actual values can vary depending on the specific grade of the surfactant, concentration, water hardness, temperature, and presence of other formulation ingredients.

Experimental Protocols

The evaluation of foaming properties is typically conducted using standardized methods to ensure reproducibility and comparability of results. The two most common methods are the Ross-Miles test and the Cylinder Shaking method.

Ross-Miles Method (ASTM D1173)

This widely accepted method is used to determine the foaming properties of surfactants.

Apparatus:

- A jacketed glass column (foam receiver) with specific dimensions and a 50 mL mark.
- A 200 mL pipette with a specified orifice size.

- A thermostatically controlled water bath.

Procedure:

- A solution of the surfactant at a specified concentration (e.g., 0.1% w/v) is prepared in water of a known hardness (e.g., deionized water or water with a specific ppm of CaCO_3).
- The foam receiver is placed in the water bath to maintain a constant temperature (e.g., 49°C).
- 50 mL of the surfactant solution is added to the foam receiver.
- 200 mL of the same solution is drawn into the pipette.
- The pipette is positioned vertically over the receiver, and the solution is allowed to fall from a specified height (e.g., 90 cm) into the receiver, generating foam.
- The initial height of the foam column is measured immediately after all the solution has been discharged from the pipette.
- The foam height is measured again after a specified time interval (e.g., 5 minutes) to assess foam stability.

Cylinder Shaking Method

A simpler, less standardized method for quickly assessing foaming ability.

Apparatus:

- A graduated cylinder with a stopper (e.g., 250 mL).

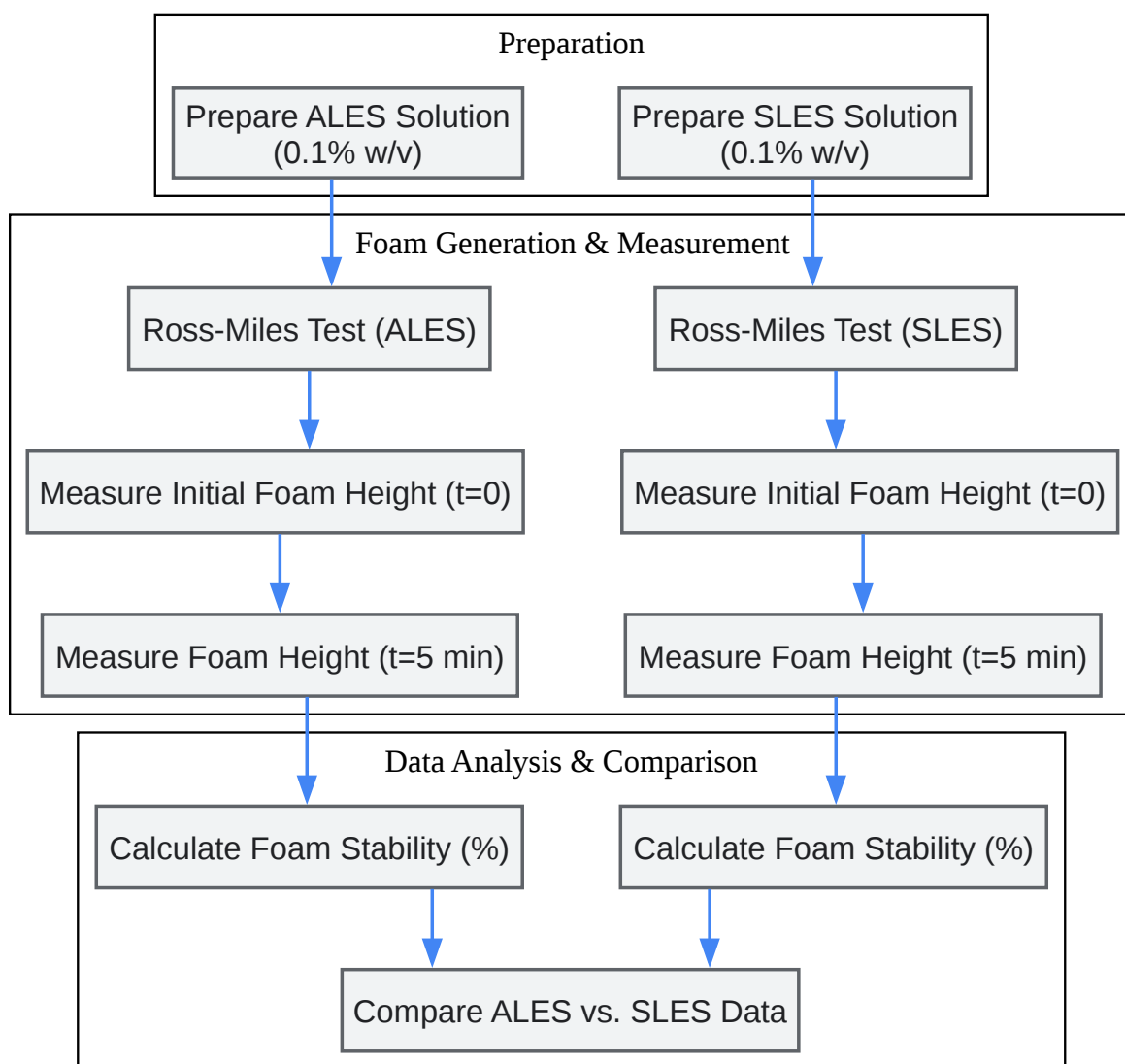
Procedure:

- A specific volume of the surfactant solution (e.g., 100 mL) at a defined concentration is placed into the graduated cylinder.
- The cylinder is stoppered and shaken vigorously for a set period (e.g., 30 seconds) in a standardized manner (e.g., a specific number of inversions or shakes per minute).

- The initial volume of the foam generated is recorded immediately after shaking.
- The foam volume is recorded again at specific time intervals to determine its stability.

Experimental Workflow Diagram

The following diagram illustrates a typical workflow for the comparative analysis of surfactant foaming properties.



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Caption: Experimental workflow for comparing the foaming properties of ALES and SLES.

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